

An In-depth Technical Guide to the Chemistry of Ethylene Carbonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylene formate

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A Note on Nomenclature: The term "**Ethylene Formate**" is ambiguous in standard chemical nomenclature. This guide assumes the intended compound is Ethylene Carbonate (1,3-dioxolan-2-one), the cyclic ester of ethylene glycol and carbonic acid. This assumption is based on the common industrial relevance and the close relationship of its derivatives to compounds that could be misnamed as such. Ethylene carbonate is a pivotal solvent and chemical intermediate, particularly in the realm of energy storage and materials science.

Core Chemical and Physical Properties

Ethylene carbonate is a colorless, odorless crystalline solid at room temperature, transitioning to a clear liquid above its melting point.^[1] It is a highly polar aprotic solvent with a high dielectric constant, making it an excellent solvent for a variety of polymers and salts.^{[2][3]}

Table 1: Physical and Chemical Properties of Ethylene Carbonate

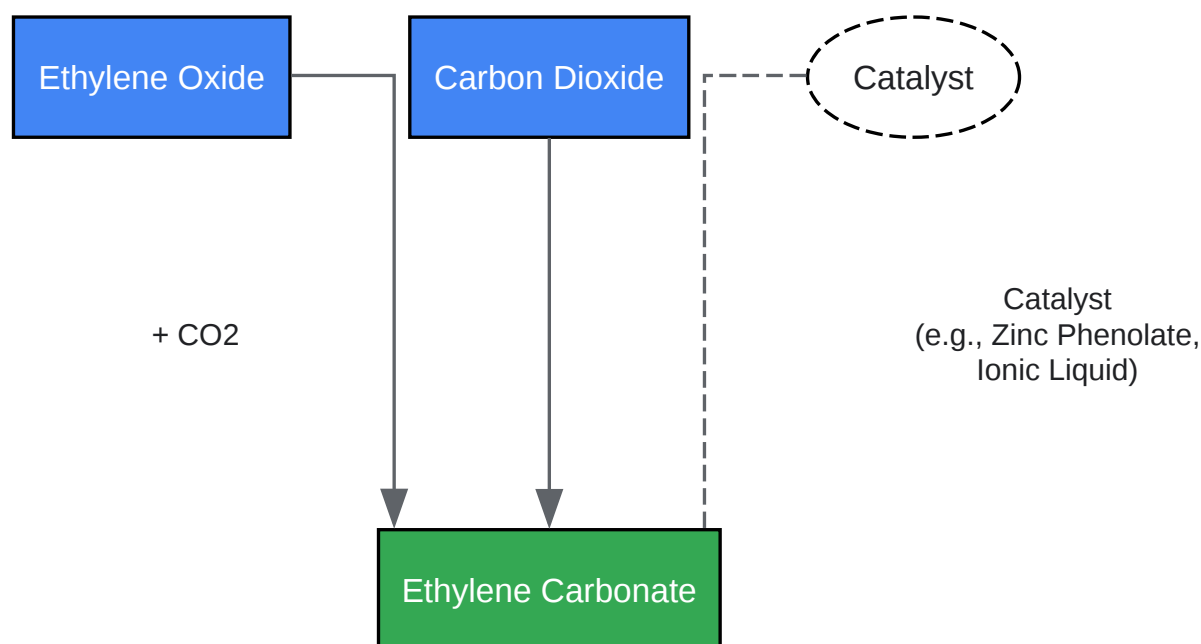
Property	Value	References
Chemical Formula	C ₃ H ₄ O ₃	[4]
Molecular Weight	88.06 g/mol	[5]
CAS Number	96-49-1	[2]
Appearance	Transparent crystalline solid or colorless liquid	[1][4]
Melting Point	34-37 °C	[1]
Boiling Point	248 °C at 760 mmHg	[4]
Density	1.3218 g/mL at 25 °C	[4]
Solubility in Water	Soluble	[1][4]
Solubility in Organic Solvents	Soluble in ethanol, ethyl acetate, benzene, chloroform, ether, n-butanol, and carbon tetrachloride. Insoluble in gasoline and turpentine.	[4]
Dipole Moment	4.9 D	[1]
Flash Point	160 °C	[4]

Synthesis of Ethylene Carbonate

The primary industrial synthesis of ethylene carbonate involves the reaction of ethylene oxide with carbon dioxide.[1] Alternative methods, particularly those avoiding hazardous reagents like phosgene, have been developed, such as the transesterification of urea with ethylene glycol.[6]

Synthesis from Ethylene Oxide and Carbon Dioxide

This is the most common industrial method, valued for its high atom economy. The reaction is typically catalyzed by various compounds, including zinc phenolates or ionic liquids.[1][7]



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Figure 1: Synthesis of Ethylene Carbonate.

Experimental Protocol: Synthesis from Ethylene Oxide and CO₂[7][8]

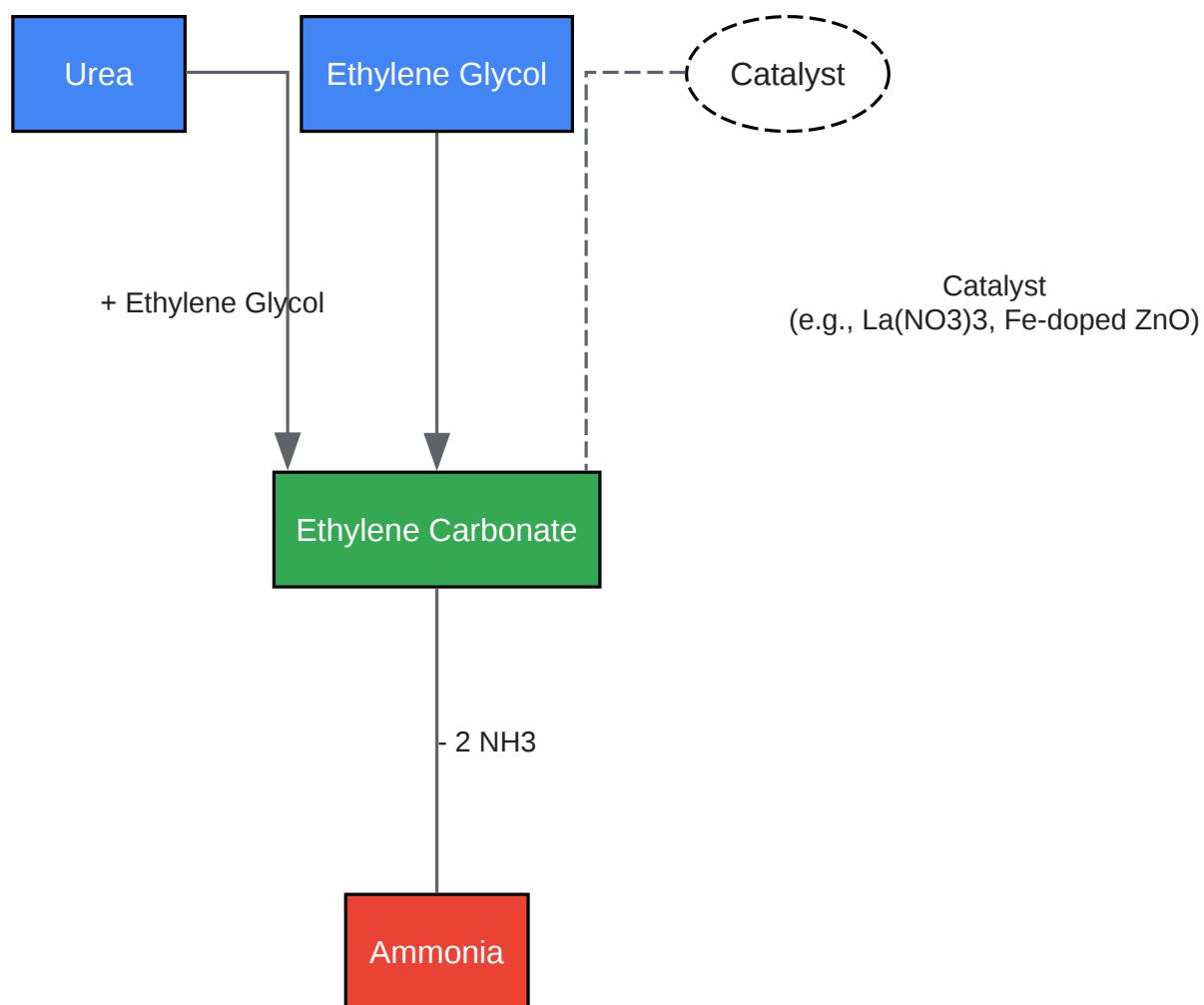
- **Reactor Preparation:** A stainless-steel autoclave reactor is purged of air by filling it three times with carbon dioxide to 1.0 MPa and then releasing the pressure.
- **Charging the Reactor:** The required amount of catalyst (e.g., zinc phenolate in a solvent like methylene chloride) and liquid ethylene oxide are charged into the autoclave.
- **Pressurization and Heating:** The reactor is then pressurized with carbon dioxide to the desired reaction pressure (e.g., 1.5 MPa). The autoclave is heated to the reaction

temperature (e.g., 115 °C) and stirred.

- **Reaction:** The reaction is allowed to proceed for a set duration (e.g., 75 minutes).
- **Cooling and Depressurization:** After the reaction time, the autoclave is cooled to room temperature, and the excess pressure is carefully released.
- **Purification:** The reaction mixture is passed through a silica gel column with an appropriate eluent (e.g., dichloromethane) to separate the catalyst. The resulting product can be further purified by distillation or melt crystallization to achieve high purity, particularly for battery-grade applications.^{[9][10][11]}

Synthesis from Urea and Ethylene Glycol

This method is considered a greener alternative as it avoids the use of ethylene oxide. The reaction proceeds via transesterification.^[12]



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Figure 2: Urea-based Synthesis of Ethylene Carbonate.

Experimental Protocol: Synthesis from Urea and Ethylene Glycol[12][13]

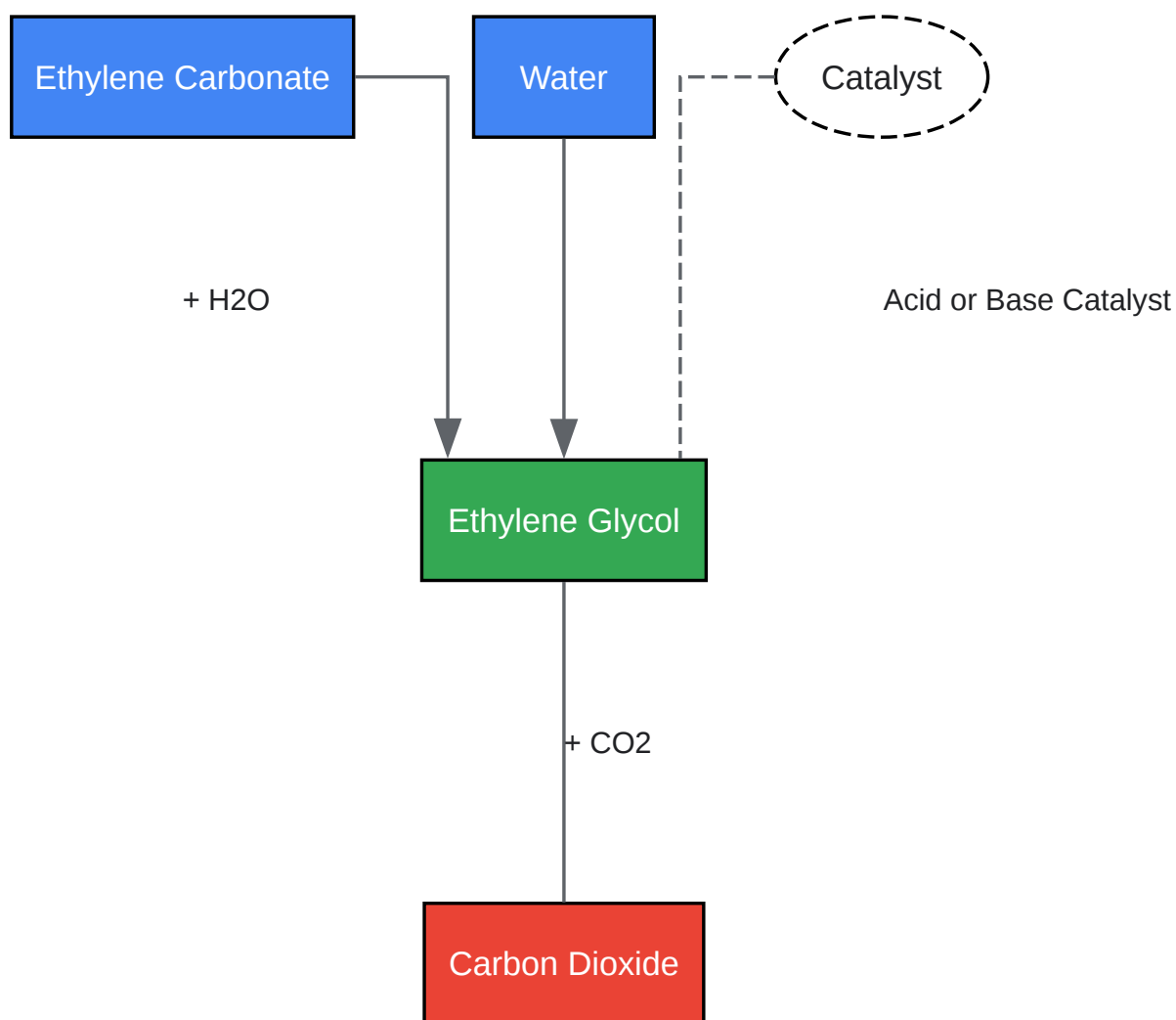
- **Reactant Mixture:** Urea, ethylene glycol, and a catalyst (e.g., $\text{La}(\text{NO}_3)_3$ or Fe-doped ZnO) are placed in a three-neck round-bottom flask equipped with a heating mantle and a stirrer.
- **Reaction Conditions:** The reaction is conducted under reduced pressure (e.g., 15 kPa) to facilitate the removal of the ammonia byproduct, which drives the reaction to completion. The mixture is heated to the reaction temperature (e.g., 140 °C) with vigorous stirring for a specified time (e.g., 3 hours).
- **Product Isolation and Purification:** After the reaction, the product mixture is cooled. The solid product can be purified by recrystallization or distillation under reduced pressure.

Key Chemical Reactions of Ethylene Carbonate

Ethylene carbonate undergoes several important reactions, including hydrolysis, transesterification, and ring-opening polymerization, making it a versatile building block in organic synthesis.

Hydrolysis

Ethylene carbonate hydrolyzes to form ethylene glycol. This reaction is catalyzed by both acids and bases, with the base-catalyzed hydrolysis being significantly faster.[5][14] The hydrolysis rate increases with pH and temperature.[14][15]



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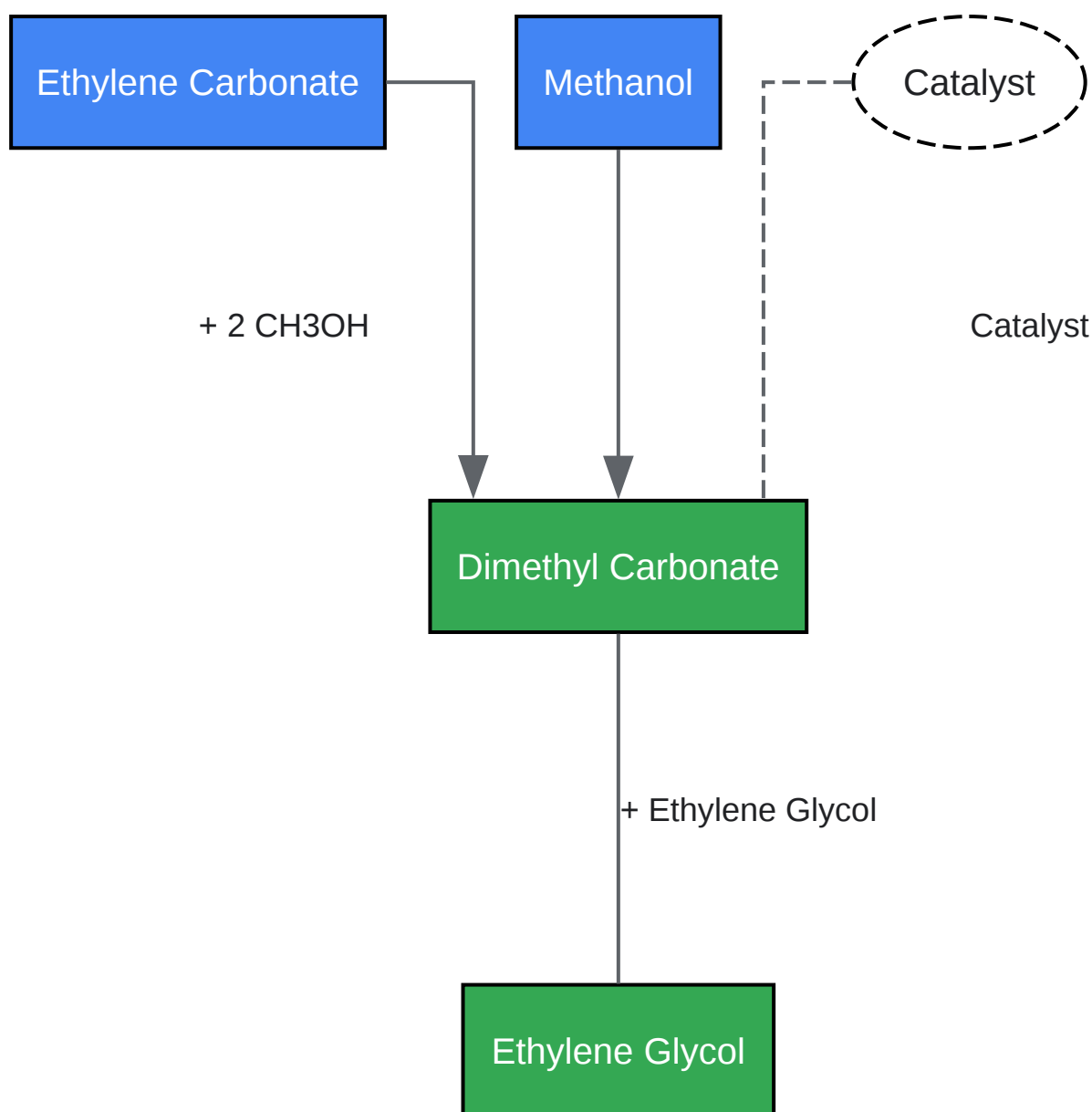
Figure 3: Hydrolysis of Ethylene Carbonate.

Experimental Protocol: Catalytic Hydrolysis to Ethylene Glycol[16][17]

- **Reaction Setup:** A mixture of ethylene carbonate and water (e.g., a molar ratio of 1:2.5) is prepared in a reactor. A catalyst, such as Al_2O_3 , is added to the mixture.
- **Heating:** The reaction mixture is heated to a temperature of 140-145 °C for approximately 2 hours.
- **Monitoring and Completion:** The reaction can be monitored for the complete consumption of ethylene carbonate.
- **Product Separation:** The ethylene glycol product can be separated and purified by distillation.

Transesterification

Ethylene carbonate can undergo transesterification with alcohols to produce dialkyl carbonates and ethylene glycol. A significant industrial application of this reaction is the synthesis of dimethyl carbonate (DMC) using methanol.[1][18]



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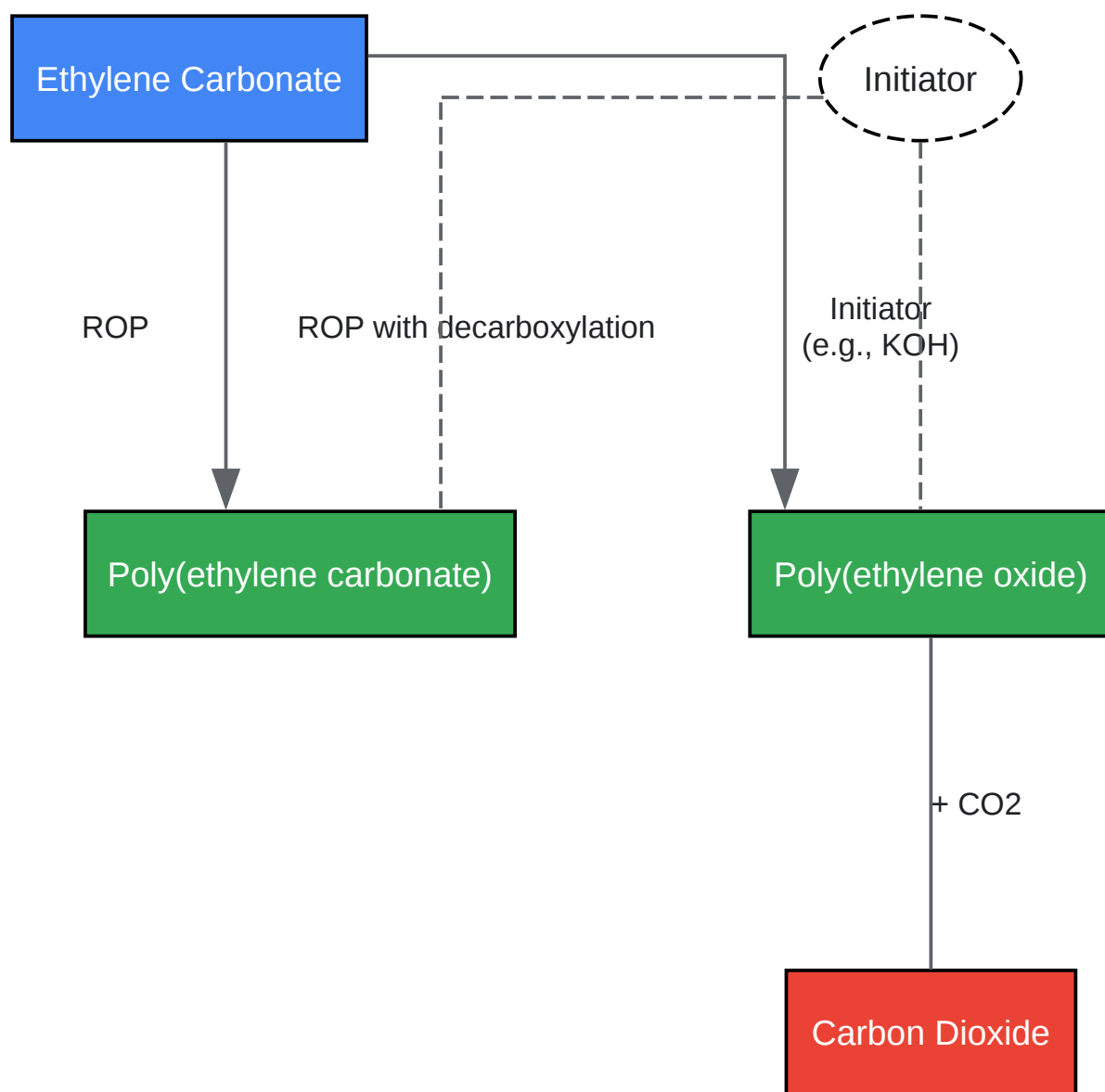
Figure 4: Transesterification to Dimethyl Carbonate.

Experimental Protocol: Transesterification with Ethanol to Diethyl Carbonate[19]

- **Catalyst Preparation:** A catalyst such as sodium ethoxide is used.
- **Reaction Mixture:** Ethylene carbonate and an excess of ethanol are mixed in a reactor with the catalyst.
- **Reaction Conditions:** The reaction is carried out at a suitable temperature, and the progress is monitored. The formation of diethyl carbonate and ethylene glycol is observed.
- **Product Separation:** The products are separated, typically by distillation, to isolate the diethyl carbonate.

Ring-Opening Polymerization

Ethylene carbonate can undergo ring-opening polymerization (ROP) to form poly(ethylene carbonate) or, with the loss of carbon dioxide, poly(ethylene oxide).[20][21] This reaction is typically initiated by bases, Lewis acids, or transesterification catalysts.[21] The resulting polymer structure can be a copolymer of ether and carbonate linkages.[20][22]



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Figure 5: Ring-Opening Polymerization of Ethylene Carbonate.

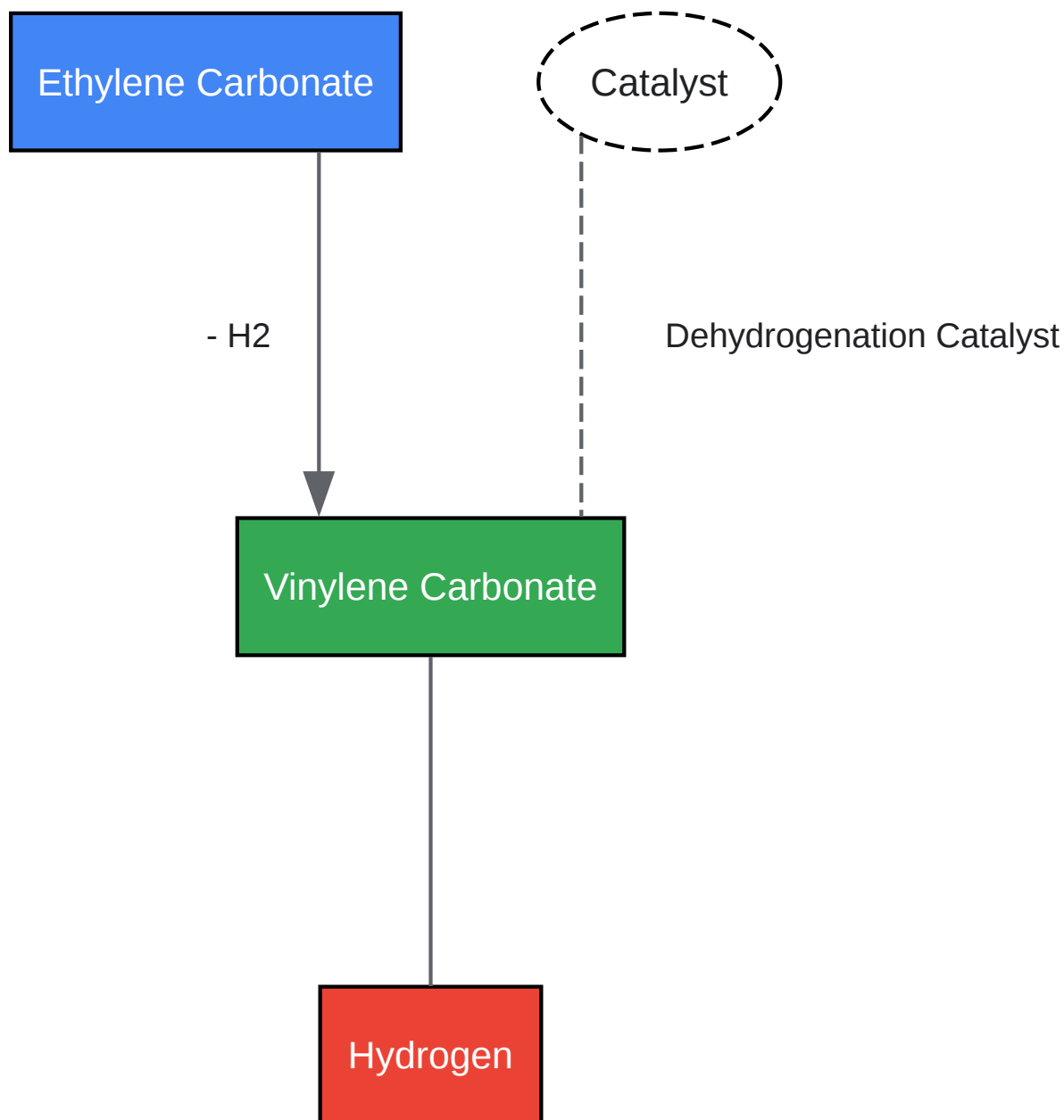
Experimental Protocol: Ring-Opening Polymerization[21][23]

- **Monomer and Initiator:** Purified ethylene carbonate and an initiator (e.g., KOH or a dual catalyst system like a Lewis base and a Lewis acid) are charged into a reaction vessel under an inert atmosphere.
- **Polymerization:** The mixture is heated to the desired polymerization temperature (e.g., 160-200 °C), often under microwave irradiation to accelerate the reaction.
- **Termination and Precipitation:** The polymerization is terminated, and the resulting polymer is dissolved in a suitable solvent and precipitated in a non-solvent to isolate the purified polymer.
- **Characterization:** The polymer's structure (carbonate vs. ether content) and molecular weight are determined using techniques like NMR and GPC.

Dehydrogenation to Vinylene Carbonate

Ethylene carbonate can be dehydrogenated to produce vinylene carbonate, an important additive in lithium-ion battery electrolytes. This can be achieved through a two-step process involving chlorination followed by dehydrochlorination, or via direct catalytic dehydrogenation.

[24][25]



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Figure 6: Dehydrogenation to Vinylene Carbonate.

Experimental Protocol: Catalytic Dehydrogenation to Vinylene Carbonate[24]

- **Catalyst Bed Preparation:** A fixed-bed reactor is packed with a dehydrogenation catalyst (e.g., ZnO-Cr₂O₃ supported on Al₂O₃).
- **Reaction Conditions:** Ethylene carbonate is continuously fed into the reactor at a specific space velocity. The reaction is carried out at high temperatures (e.g., 300 °C) and pressures (e.g., 0.4 MPa) in the presence of a carrier gas like nitrogen or hydrogen.
- **Product Collection and Purification:** The product stream is collected, and vinylene carbonate is separated from unreacted ethylene carbonate and byproducts, often by distillation due to their significant difference in boiling points.[26]

Applications in Research and Drug Development

Ethylene carbonate's unique properties make it valuable in several areas relevant to the pharmaceutical and drug development industries.

- **Solvent for Drug Formulation and Delivery:** Its high polarity and low toxicity make it a suitable solvent for various active pharmaceutical ingredients (APIs).[3][27] It can be used in the preparation of polymer-based drug delivery systems.
- **Intermediate in Organic Synthesis:** Ethylene carbonate is a versatile intermediate for synthesizing a range of organic molecules, including pharmaceuticals.[28]
- **Electrolyte in Biomedical Devices:** Its application as an electrolyte in lithium-ion batteries extends to power sources for implantable medical devices. The purity of ethylene carbonate is critical in these applications to ensure device longevity and safety.[2][10]

Safety and Handling

Ethylene carbonate is considered to have low toxicity.[3] However, as with all chemicals, appropriate safety precautions should be taken. It should be stored in a cool, dry, and well-ventilated area.[6] For transportation, it is typically handled in galvanized iron or paint-baking drums.[6]

This technical guide provides a foundational understanding of the chemistry of ethylene carbonate. Its versatile reactivity and favorable properties ensure its continued importance in both industrial applications and scientific research.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemistry of Ethylene Carbonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146916#literature-review-on-ethylene-formate-chemistry]

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